

Personal protective equipment for handling 5-Chloro-2,3-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2,3-dimethoxybenzaldehyde

Cat. No.: B1334580

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Essential Safety and Handling Guide for 5-Chloro-2,3-dimethoxybenzaldehyde

This guide provides immediate and essential safety protocols for laboratory professionals handling **5-Chloro-2,3-dimethoxybenzaldehyde**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical Identifier:

Property	Value
Chemical Name	5-Chloro-2,3-dimethoxybenzaldehyde
CAS Number	86232-28-2
Molecular Formula	C ₉ H ₉ ClO ₃
Molecular Weight	200.62 g/mol [1]

Hazard Identification and Classification

5-Chloro-2,3-dimethoxybenzaldehyde is classified as a hazardous substance. The primary hazards are:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[1]

Signal Word: Warning

Personal Protective Equipment (PPE)

To ensure safety when handling this chemical, the following personal protective equipment is mandatory:

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eyeshields.	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat must be worn and fully buttoned.	Prevents skin contact and subsequent irritation.
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent.	Required when engineering controls are insufficient or when dusts are generated.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Use only in a well-ventilated area.[2]

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Incompatible with strong oxidizing agents.[\[2\]](#)

Spill Management:

- Evacuate the area.
- Wear appropriate PPE as described above.
- Avoid generating dust.[\[4\]](#)
- Sweep up the spilled material and place it into a suitable, closed container for disposal.[\[4\]](#)
- Clean the spill area thoroughly.

Disposal:

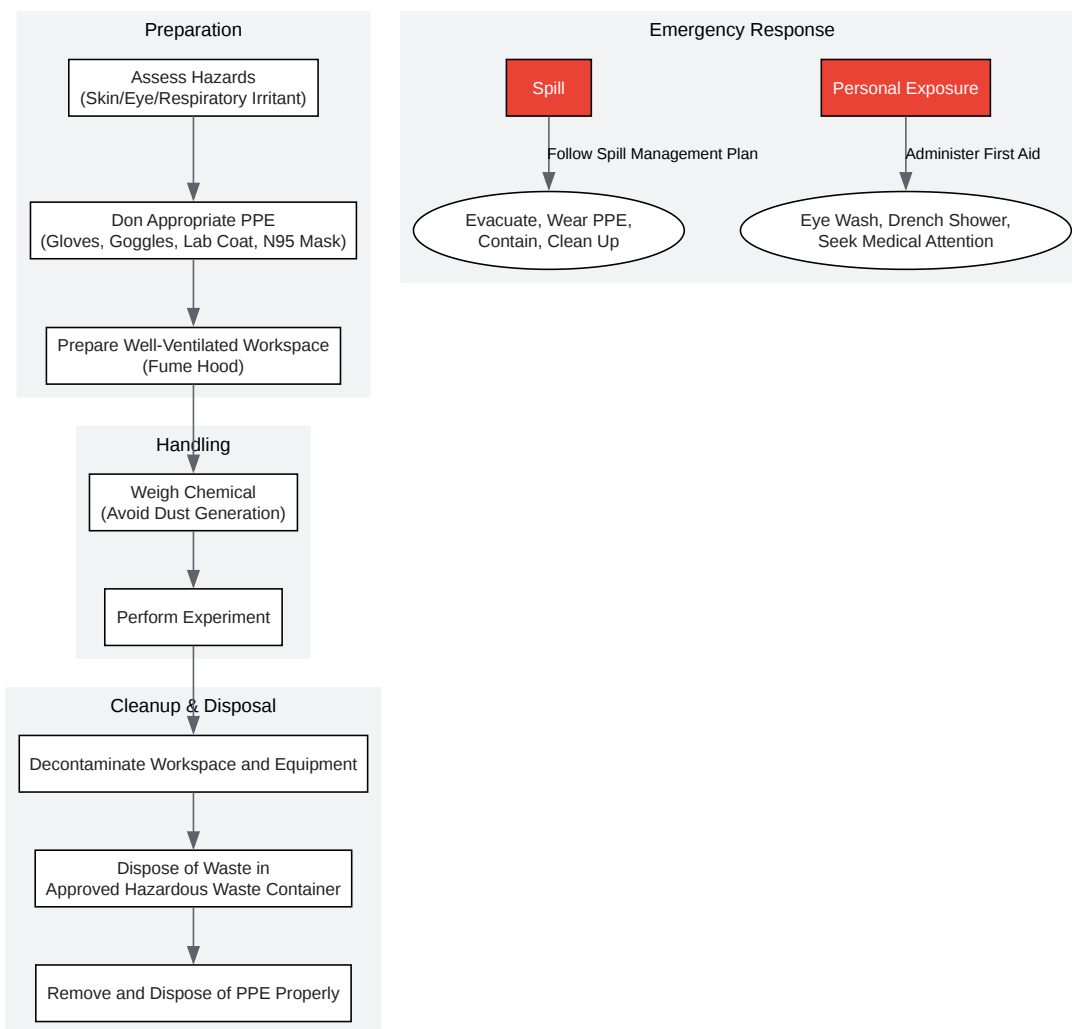
- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)[\[3\]](#)
- Waste is classified as hazardous and should be disposed of in accordance with local, regional, and national regulations.[\[4\]](#)

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention. [2]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. [2]
Inhalation	Remove the individual to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [2]
Ingestion	Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.

Safe Handling Workflow

Safe Handling Workflow for 5-Chloro-2,3-dimethoxybenzaldehyde

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References

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